

Synthesis, Detection, and Calculated Properties

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

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The following table summarizes the key experimental and theoretical findings for **cyclohexanehexone** (C6O6) from the identified research [1].

Aspect	Details
Common Misidentification	Materials in most studies and from chemical vendors are often dodecahydroxycyclohexane dihydrate (C6(OH)12·2H2O), not C6O6 [1].
Synthesis Method	Bulk synthesis achieved via dehydration of C6(OH)12·2H2O [1].
Key Challenge	High sensitivity to ambient conditions (e.g., air, moisture) makes handling and analysis difficult [1].
Detection Method	Electrospray ionization mass spectrometry (ESI-MS) setup within a glovebox to detect the ion C6O6H⁻ [1].
Structural Confirmation	Tandem MS (MS ⁿ) showed consecutive losses of CO molecules, confirming the C6O6 structure [1].
Theoretical Insights	Calculations were performed to "recover the chemical bonding" and rationalize the synthesis method [1].

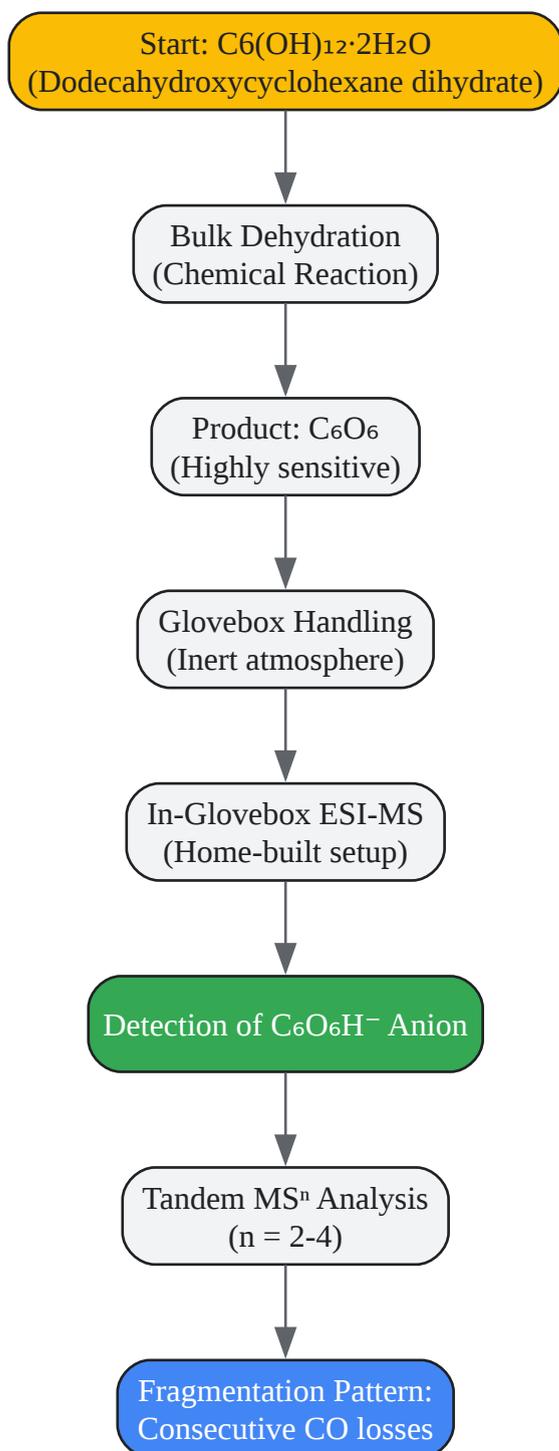
Experimental Protocol: Synthesis and MS Analysis

For researchers aiming to reproduce these results, here is a detailed methodology based on the study [1].

- **Objective:** To synthesize bulk C6O6 and obtain its mass spectrum, which had been historically challenging due to its sensitivity.
- **Starting Material:** The synthesis begins with **dodecahydroxycyclohexane dihydrate (C6(OH)12·2H2O)**. It is crucial to verify the identity of this starting material, as it is often mistaken for C6O6 itself.
- **Synthesis Procedure:** The C6(OH)12·2H2O material undergoes a **dehydration** reaction. The specific dehydration agents, temperature, pressure, and solvent conditions used in this bulk synthesis are detailed in the full publication.
- **Handling Conditions:** All manipulations of the synthesized C6O6 must be performed under strictly controlled, **moisture- and oxygen-free conditions**. In this study, a glovebox was used.
- **Mass Spectrometry Setup:**
 - A **home-built electrospray ionization (ESI)** source was used.
 - The ESI source was installed **inside a glovebox** to prevent exposure of the sensitive C6O6 sample to ambient conditions.
 - The sample was analyzed in **negative ion mode**, which detected the **C6O6H⁻** anion.
- **Tandem MS (MSⁿ) Analysis:**
 - The C6O6H⁻ ion was isolated and fragmented.
 - The fragmentation pattern showed **sequential losses of carbon monoxide (CO) units**.
 - This pattern (MSⁿ, n=2-4) is a key piece of evidence confirming the structure of a hexaketone ring.

Visualizing the C6O6 Analysis Workflow

The diagram below outlines the experimental workflow for the synthesis and mass spectrometric analysis of C6O6.



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Experimental workflow for synthesis and MS analysis of C₆O₆ [1].

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References

1. Revisiting the Hitherto Elusive Cyclohexanehexone Molecule... | CoLab [colab.ws]

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